

Profluthrin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Profluthrin*

Cat. No.: *B131629*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthetic pyrethroid insecticide, **Profluthrin**. It covers its chemical identity, physicochemical properties, synthesis, mechanism of action, and efficacy, with a focus on providing detailed information for research and development purposes.

Chemical Identity and Properties

Profluthrin is a broad-spectrum insecticide known for its high efficacy against various pests, particularly fabric and sanitary pests, through vapor action.^{[1][2][3]}

IUPAC Name and Chemical Identifiers

The systematic name for **Profluthrin** according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, accounting for its stereoisomerism, is 2,3,5,6-tetrafluoro-4-methylbenzyl (1*RS*,3*RS*;1*RS*,3*SR*)-2,2-dimethyl-3-[(*EZ*)-prop-1-enyl]cyclopropanecarboxylate.^{[2][3][4]} Another accepted IUPAC Preferred IUPAC Name (PIN) is (2,3,5,6-tetrafluoro-4-methylphenyl)methyl (1*Ξ*,3*Ξ*)-2,2-dimethyl-3-[1(*Ξ*)-prop-1-en-1-yl]cyclopropane-1-carboxylate.^[4]

Profluthrin has two chiral centers, leading to four stereoisomers.^[2] Commercially, it is available as a mixture of these isomers.^[2]

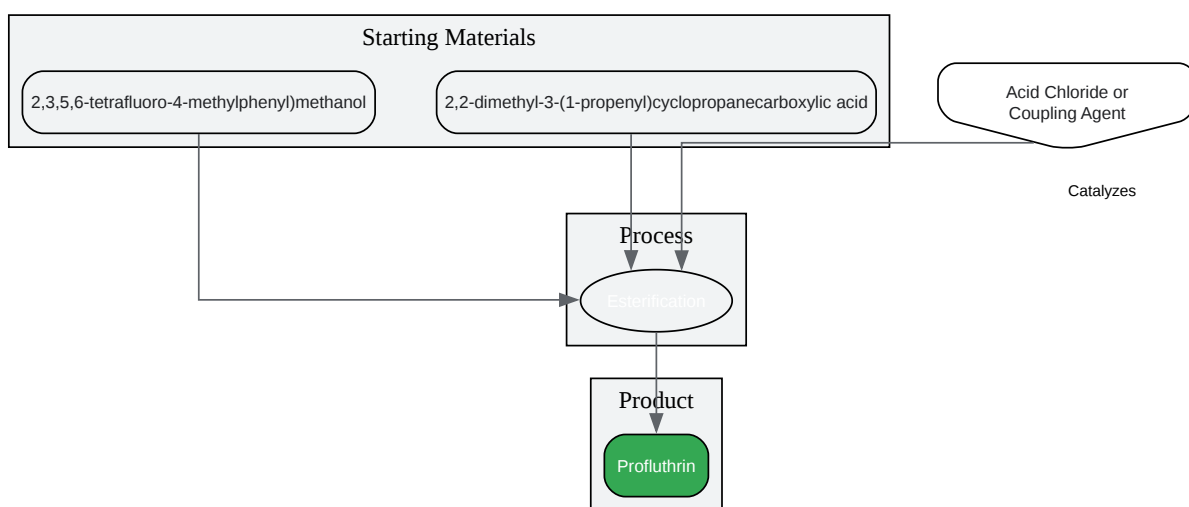
Identifier	Value
IUPAC Name	2,3,5,6-tetrafluoro-4-methylbenzyl (1RS,3RS;1RS,3SR)-2,2-dimethyl-3-[(EZ)-prop-1-enyl]cyclopropanecarboxylate[2][3][4]
CAS Name	(2,3,5,6-tetrafluoro-4-methylphenyl)methyl 2,2-dimethyl-3-(1-propen-1-yl)cyclopropanecarboxylate[2][4]
CAS Number	223419-20-3[1][2][4]
Molecular Formula	C ₁₇ H ₁₈ F ₄ O ₂ [1][2][4]
Molecular Weight	330.32 g/mol [1][5]
InChI Key	AGMMRUPNXPWLGF-UHFFFAOYSA-N[1][2][4]
Synonyms	Fairytale, 4-Methyl-2,3,5,6-tetrafluorobenzyl 2,2-dimethyl-3-(1-propenyl)cyclopropanecarboxylate[1]

Physicochemical Properties

Property	Value	Source
Physical State	Clear yellow liquid with a characteristic odour	[1]
Melting Point	25 °C	[1]
Flashpoint	158 °C	[1]
Density	1.19 g/mL	[1]
Water Solubility	0.16 mg/L (at 20 °C, pH 7)	[1]
Organic Solvent Solubility	Miscible with ethanol	[1]
Log P (Octanol-Water Partition Coefficient)	5.9	[1]

Synthesis of Profluthrin

The commercial synthesis of **Profluthrin** is achieved through the esterification of (2,3,5,6-tetrafluoro-4-methylphenyl)methanol with 2,2-dimethyl-3-(1-propenyl)cyclopropanecarboxylic acid.[2] This reaction is typically facilitated by the use of acid chlorides or other coupling agents to ensure a high yield and purity of the final product.[2]

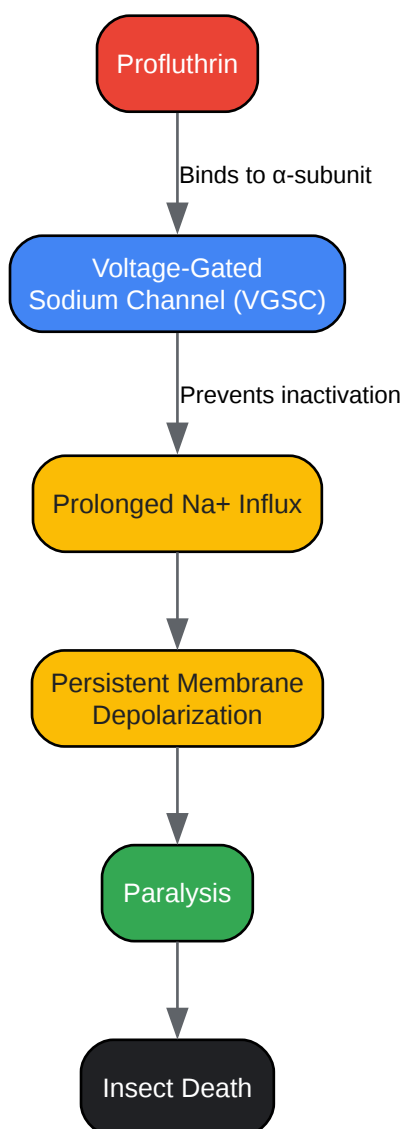


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*Commercial Synthesis of **Profluthrin**.*

Mechanism of Action

As a pyrethroid insecticide, **Profluthrin** targets the nervous system of insects.[2] Its mode of action involves the disruption of voltage-gated sodium channels, which are crucial for the propagation of nerve impulses.[6] **Profluthrin** binds to the α -subunit of these channels, preventing their inactivation and slowing their deactivation. This leads to a prolonged influx of sodium ions, causing persistent membrane depolarization, which results in paralysis and ultimately the death of the insect.[6]



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*Mechanism of Action of **Profluthrin**.*

Efficacy Data

Profluthrin has demonstrated high efficacy against a variety of insect pests, often outperforming older pyrethroids. Its effectiveness is particularly notable in its vapor action.

Target Pest	Efficacy Metric	Dosage/Condit ions	Result	Reference
Tineola bisselliella (Webbing clothes moth)	Vapor Action (Lethal Effect)	Small-space test	~4 times more effective than EZ-empenthrin	[7]
Tinea translucens (Casemaking clothes moth)	Vapor Action (Lethal Effect)	Small-space test	~4 times more effective than EZ-empenthrin	[7]
Attagenus unicolor (Black carpet beetle)	Vapor Action (Lethal Effect)	Small-space test	~8 times more effective than EZ-empenthrin	[7]
Tineola bisselliella (eggs)	Egg-hatching Inhibition	20 mg in a drawer test	High efficacy for 1-6 months, nearly equivalent to a fivefold quantity of EZ- empenthrin	[3][7]
Tineola bisselliella (eggs)	Pest-control Rate	0.1 g in a wardrobe test	100% (egg- hatching inhibition and lethal rate) for 1- 6 months	[7]
Culex pipiens molestus (Mosquito)	Knockdown Effect	Glass chamber test	Greater knockdown effect than EZ- empenthrin at one-fourth the dose	[3][7]
Aedes albopictus (Mosquito)	Knockdown Effect	Glass chamber test	Greater knockdown effect than EZ- empenthrin at	[3][7]

one-fourth the
dose

Experimental Protocols

Detailed experimental protocols for the efficacy testing of **Profluthrin** can be adapted from standardized methods for household insecticides. Below are representative methodologies for assessing vapor action and knockdown effects.

Vapor Action Efficacy Against Fabric Pests (Small-Space Test)

Objective: To determine the lethal efficacy of **Profluthrin** vapor against the larvae of fabric pests in a confined space.

Materials:

- 1 L glass cups or similar containers
- Filter paper
- **Profluthrin** solution of known concentration
- Larvae of target insects (e.g., *Tineola bisselliella*)
- Controlled environment chamber (25±2°C, 60±10% RH)

Procedure:

- A specified amount of **Profluthrin** solution is applied to a filter paper and allowed to dry.
- The treated filter paper is placed at the bottom of the 1 L container.
- A set number of insect larvae (e.g., 20) are introduced into the container, ensuring they do not come into direct contact with the treated paper.
- The container is sealed to allow the **Profluthrin** to vaporize.

- A control group with an untreated filter paper is run in parallel.
- Mortality is assessed at predetermined time intervals (e.g., 24, 48, 72 hours).
- The lethal time for 50% of the population (LT₅₀) is calculated.

Knockdown Efficacy Against Mosquitoes (Glass Chamber Test)

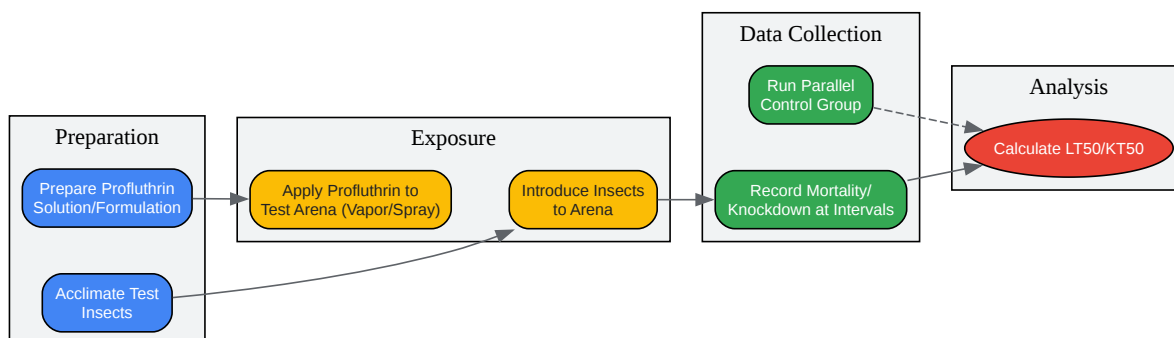
Objective: To evaluate the knockdown speed and efficacy of **Profluthrin** against adult mosquitoes.

Materials:

- Glass chamber of a specified volume (e.g., 0.34 m³)
- Atomizer or vaporizer for insecticide application
- **Profluthrin** formulation
- Adult mosquitoes of a target species (e.g., *Aedes aegypti*)
- Controlled environment room (27±2°C, 60±10% RH)

Procedure:

- A known quantity of **Profluthrin** formulation is introduced into the glass chamber using an atomizer to ensure even distribution.
- A specified number of adult mosquitoes (e.g., 50) are released into the chamber.
- The number of knocked-down (immobile) mosquitoes is recorded at regular intervals (e.g., every minute) for a set duration (e.g., 30 minutes).
- A control group is exposed to the formulation's solvent without the active ingredient.
- The time required to knock down 50% (KT₅₀) and 95% (KT₉₅) of the mosquito population is determined.



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General Workflow for Efficacy Testing.

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- To cite this document: BenchChem. [Profluthrin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b131629#iupac-name-for-profluthrin>]

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